# In-Depth Technical Guide: Thermodynamic Properties of Sulfuric Acid Tetrahydrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core thermodynamic properties of **sulfuric acid tetrahydrate** ($H_2SO_4 \cdot 4H_2O$). The information presented herein is compiled from authoritative sources and is intended to serve as a valuable resource for professionals in research, development, and pharmaceutical sciences. This document details quantitative thermodynamic data, outlines experimental methodologies for their determination, and provides visualizations of phase relationships and experimental workflows.

## Core Thermodynamic Data

The thermodynamic properties of **sulfuric acid tetrahydrate** have been meticulously determined through calorimetric studies. The following tables summarize key quantitative data, providing a basis for understanding the stability and behavior of this hydrate.

Table 1: Standard Molar Thermodynamic Properties of **Sulfuric Acid Tetrahydrate** at 298.15 K (25 °C)

| Property | Symbol | Value | Units |
|---|---|---|---|
| Molar Mass | M | 170.14 | g/mol |
| Standard Molar Enthalpy of Formation | $\Delta fH°$ | -2010.98 ± 0.17 | kJ/mol |
| Standard Molar Entropy | S° | 344.3 | J/(mol·K) |

Note: The standard molar entropy is calculated from low-temperature heat capacity measurements.

Table 2: Molar Heat Capacity (C_p) of **Sulfuric Acid Tetrahydrate** (Solid Phase) at Various Temperatures

This data is derived from the experimental work of Hornung and Giauque (1955).

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| Temperature (K) | Molar Heat Capacity (J/(mol·K)) |
|---|---|
| 15 | 11.34 |
| 20 | 21.55 |
| 30 | 43.18 |
| 40 | 64.98 |
| 50 | 84.43 |
| 60 | 101.17 |
| 70 | 115.81 |
| 80 | 128.87 |
| 90 | 140.79 |
| 100 | 151.84 |
| 120 | 171.75 |
| 140 | 189.45 |
| 160 | 205.85 |
| 180 | 221.54 |
| 200 | 236.98 |
| 220 | 252.42 |
| 240 | 268.07 |

Table 3: Enthalpy and Entropy of Fusion of **Sulfuric Acid Tetrahydrate**

| Property | Symbol | Value | Units |
|---|---|---|---|
| Melting Point | T_m | 244.89 | K |
| Enthalpy of Fusion | ΔfusH | 29.53 | kJ/mol |
| Entropy of Fusion | ΔfusS | 120.58 | J/(mol·K) |

# Experimental Protocols

The determination of the thermodynamic properties of sulfuric acid hydrates relies on precise calorimetric measurements. The methodologies employed by Giauque and his coworkers for their seminal studies on sulfuric acid hydrates serve as a foundational reference.

## Low-Temperature Heat Capacity Measurement (Based on the work of Giauque and coworkers)

Objective: To measure the heat capacity of solid **sulfuric acid tetrahydrate** from near absolute zero to its melting point.

Apparatus: A Nernst adiabatic, calorimetric cryostat is used. This apparatus is designed to maintain a sample in a calorimeter vessel at a desired temperature with minimal heat exchange with the surroundings, except for the precisely measured electrical energy input.

Methodology:

- Sample Preparation: A sample of **sulfuric acid tetrahydrate** of known mass is prepared by carefully mixing stoichiometric amounts of high-purity sulfuric acid and water. The composition is verified through titration. The sample is then introduced into the calorimeter vessel.

- Calorimeter Assembly: The calorimeter vessel, containing the sample, is suspended in a high-vacuum environment. It is surrounded by an adiabatic shield. A platinum resistance thermometer, calibrated against a standard, is used to measure the temperature of the calorimeter. A heater coil is also wound around the calorimeter.

- Cooling: The calorimeter and the adiabatic shield are cooled to the lowest desired temperature (typically around 15 K) using liquid hydrogen or helium as a refrigerant.

- Heat Input and Temperature Measurement:

  - The calorimeter is allowed to reach thermal equilibrium at a starting temperature ($T_1$).

  - A known quantity of electrical energy (q) is supplied to the heater over a specific time interval, causing the temperature of the calorimeter and its contents to rise.

- During the heating period, the temperature of the adiabatic shield is controlled to match the temperature of the calorimeter, minimizing heat leak.

- The final equilibrium temperature ($T_2$) is recorded.

- Calculation of Heat Capacity: The heat capacity ($C\_p$) at the mean temperature ($(T_1 + T_2)/2$) is calculated using the following formula:

  $C\_p = q / (n * (T_2 - T_1))$

  where:

  - q is the heat input in joules.

  - n is the number of moles of the sample.

  - $T_1$ and $T_2$ are the initial and final temperatures in Kelvin.

- Data Collection: This process is repeated in small temperature increments from the lowest temperature up to and through the melting point of the substance.

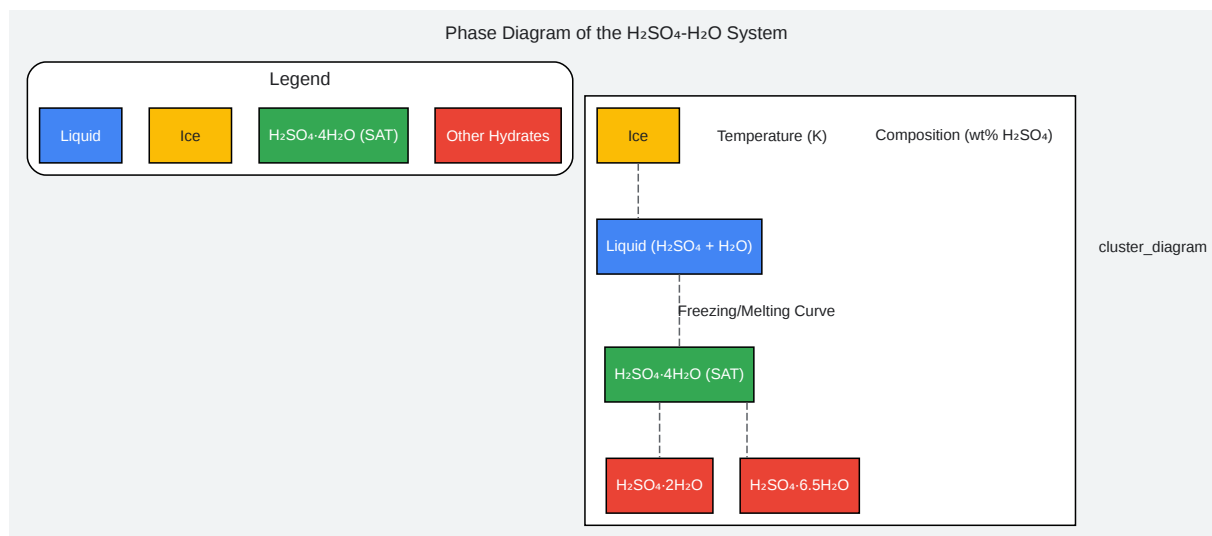# Determination of Enthalpy of Fusion

Methodology:

- During the heat capacity measurements, as the sample reaches its melting point, the input of electrical energy will cause the phase transition to occur at a constant temperature.

- The total energy required to melt the entire sample at its melting point is measured.

- The molar enthalpy of fusion ($\Delta fusH$) is calculated by dividing the total energy input during melting by the number of moles of the sample.

# Visualizations

## Phase Diagram of the Sulfuric Acid-Water System

The following diagram illustrates the phase relationships in the sulfuric acid-water system, highlighting the stability region of **sulfuric acid tetrahydrate** (SAT).
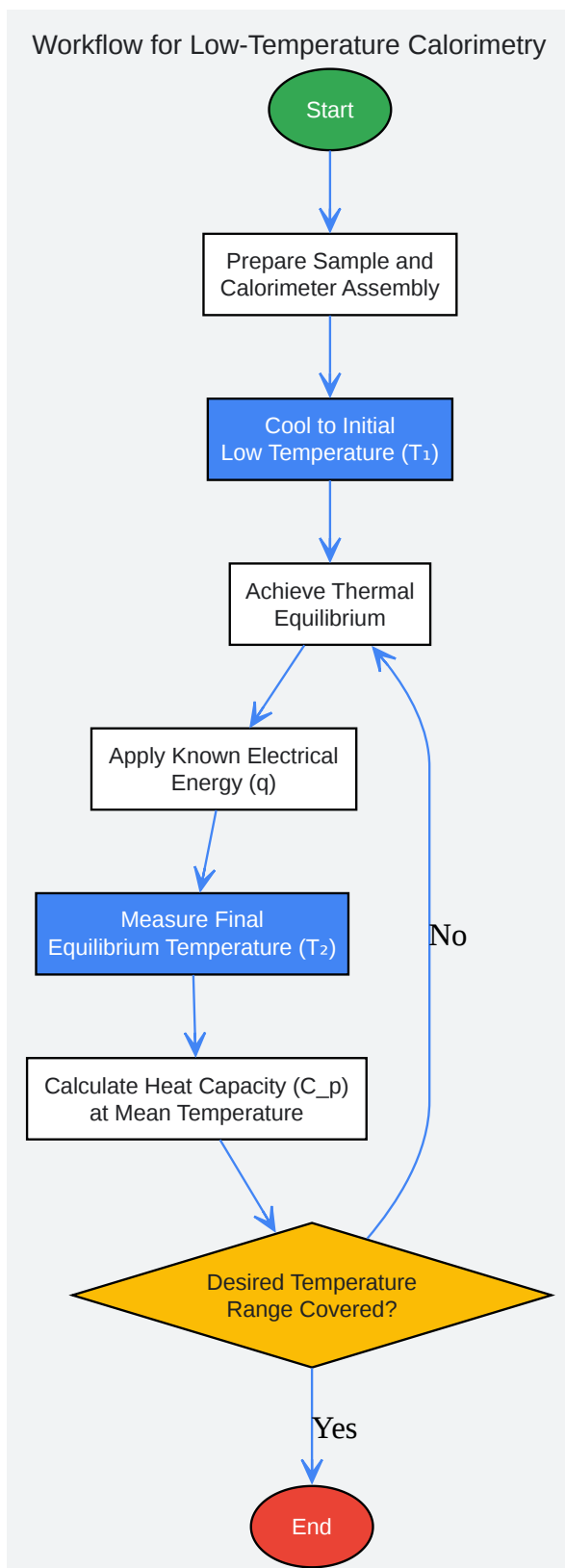
Phase Diagram of the $H_2SO_4$-$H_2O$ System

Legend

| Liquid | Ice | $H_2SO_4 \cdot 4H_2O$ (SAT) | Other Hydrates |

Ice

Temperature (K)    Composition (wt% $H_2SO_4$)

Liquid ($H_2SO_4$ + $H_2O$)

Freezing/Melting Curve

$H_2SO_4 \cdot 4H_2O$ (SAT)

$H_2SO_4 \cdot 2H_2O$    $H_2SO_4 \cdot 6.5H_2O$

cluster_diagram

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Caption: Phase diagram illustrating the stability region of **sulfuric acid tetrahydrate**.

# Experimental Workflow for Low-Temperature Calorimetry

The following diagram outlines the logical flow of an experiment to determine the heat capacity of a substance at low temperatures.

Workflow for Low-Temperature Calorimetry

Start

Prepare Sample and
Calorimeter Assembly

Cool to Initial
Low Temperature ($T_1$)

Achieve Thermal
Equilibrium

Apply Known Electrical
Energy (q)

Measure Final
Equilibrium Temperature ($T_2$)

Calculate Heat Capacity (C_p)
at Mean Temperature

Desired Temperature
Range Covered?

No

Yes

End

Caption: Logical workflow for determining heat capacity via low-temperature calorimetry.

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